

Application Notes and Protocols: N-Acylation of 1-(2-Amino-4-bromophenyl)ethanone

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Compound of Interest

Compound Name:	1-(2-Amino-4-bromophenyl)ethanone
Cat. No.:	B111471

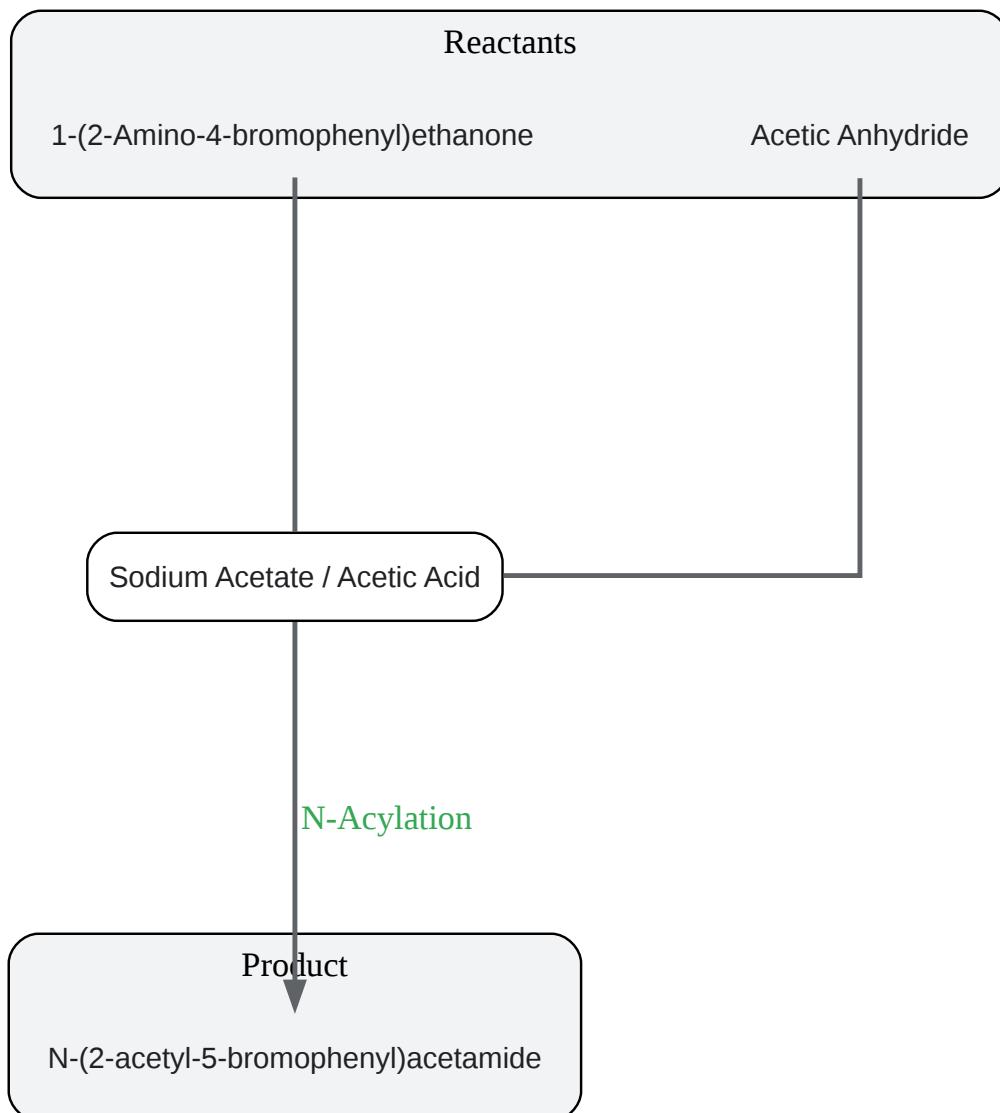
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Introduction

The N-acylation of amines is a fundamental and widely utilized transformation in organic chemistry, crucial for the synthesis of amides.^[1] These amide-containing structures are prevalent in medicinal chemistry, materials science, and pharmaceutical drug development.^[1] Halogenated anilines, such as **1-(2-Amino-4-bromophenyl)ethanone**, are particularly valuable building blocks. The presence of the halogen atom offers a reactive site for further modifications, like cross-coupling reactions, while the acetyl group provides another point for chemical diversification. This document provides a detailed experimental protocol for the N-acylation of **1-(2-Amino-4-bromophenyl)ethanone** using acetic anhydride, a common and efficient method for producing the corresponding acetamide.^{[2][3]}

Reaction Scheme

The N-acylation of **1-(2-Amino-4-bromophenyl)ethanone** with acetic anhydride in the presence of a base, such as sodium acetate, yields N-(2-acetyl-5-bromophenyl)acetamide. The reaction proceeds by nucleophilic attack of the amino group on the carbonyl carbon of the acetic anhydride.



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Caption: Chemical reaction pathway for the N-acylation.

Quantitative Data Summary

The following table summarizes the key reactants and their properties for a typical lab-scale synthesis.

Compound	Molecular Formula	Molecular Weight (g/mol)	Moles (mmol)	Amount Used	Role
1-(2-Amino-4-bromophenyl)ethanone	C ₈ H ₈ BrNO	214.06	10.0	2.14 g	Starting Material
Acetic Anhydride	C ₄ H ₆ O ₃	102.09	12.0	1.22 g (1.13 mL)	Acylating Agent
Sodium Acetate (anhydrous)	C ₂ H ₃ NaO ₂	82.03	15.0	1.23 g	Base
Glacial Acetic Acid	CH ₃ COOH	60.05	-	10 mL	Solvent
Water	H ₂ O	18.02	-	10 mL + 100 mL	Solvent / Work-up
Product (Theoretical Yield)	N-(2-acetyl-5-bromophenyl)acetamide	C ₁₀ H ₁₀ BrNO ₂	256.10	10.0	2.56 g

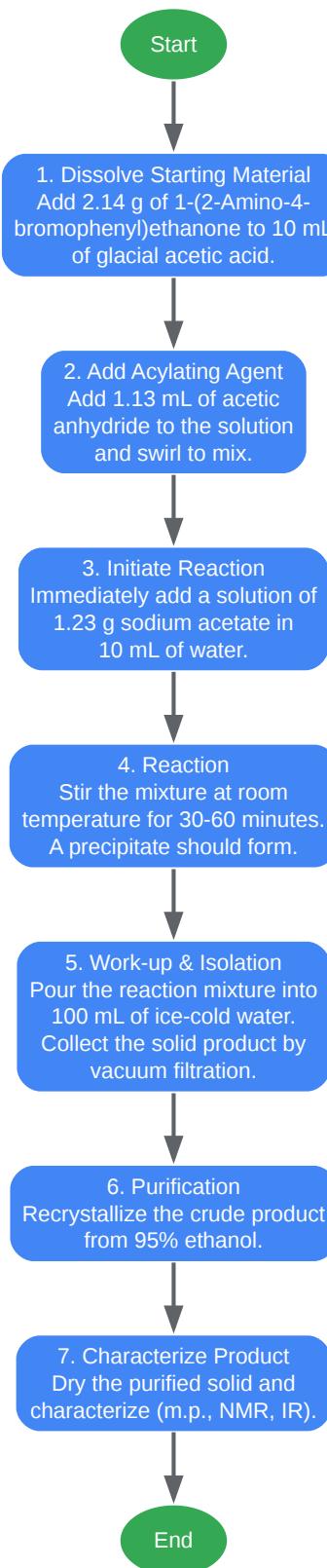
Experimental Protocol

This protocol details the N-acetylation of **1-(2-Amino-4-bromophenyl)ethanone**. The procedure is adapted from established methods for the acylation of anilines.[2][3]

Materials and Equipment

- **1-(2-Amino-4-bromophenyl)ethanone**
- Acetic anhydride
- Sodium acetate (anhydrous)

- Glacial acetic acid
- Deionized water
- Ethanol (95%, for recrystallization)
- 100 mL round-bottom flask or Erlenmeyer flask
- Magnetic stirrer and stir bar
- Graduated cylinders and beakers
- Ice bath
- Büchner funnel and vacuum filtration apparatus
- Melting point apparatus
- Standard laboratory glassware

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References

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
- 3. An eco-friendly and highly efficient route for N-acylation under catalyst-free conditions. – Oriental Journal of Chemistry [orientjchem.org]
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